

A Comparative Analysis of Isoflucypram and Askra Xpro in Cereal Fungal Disease Management

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Compound of Interest

Compound Name: *Isoflucypram*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the fungicidal efficacy of **isoflucypram**-based products and Askra Xpro, drawing upon available field trial data. The information is intended to assist researchers, scientists, and crop protection professionals in evaluating these solutions for the management of key fungal pathogens in cereals.

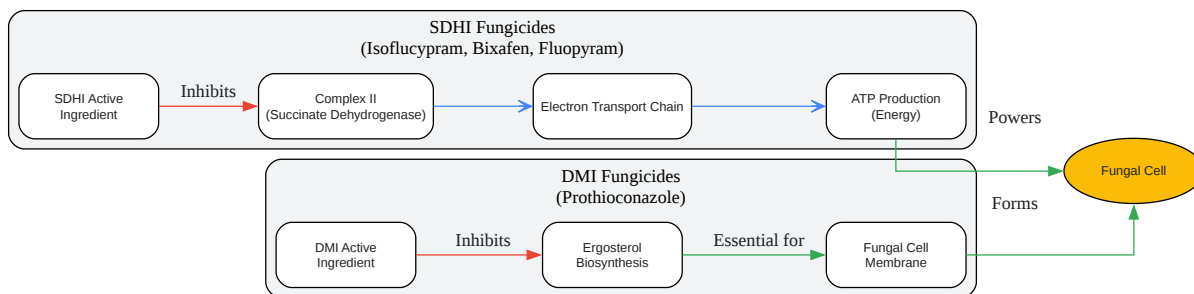
Active Ingredients and Formulations

Isoflucypram is a novel succinate dehydrogenase inhibitor (SDHI) fungicide.[1][2] It is the primary active ingredient in products such as Vimoy® and is also a key component in co-formulations like Plaxium®.[3][4] Askra Xpro is a widely used fungicide containing two SDHI active ingredients, bixafen and fluopyram, in combination with the triazole fungicide, prothioconazole.[5][6][7] Plaxium® shares a similar composition to Askra Xpro, combining **isoflucypram** with fluopyram and prothioconazole.[1][3][8]

Mode of Action

Both **isoflucypram** and the SDHI components of Askra Xpro (bixafen and fluopyram) function by inhibiting the succinate dehydrogenase enzyme in the mitochondrial respiratory chain of fungi, thereby blocking energy production.[9] Prothioconazole, the triazole component in Askra Xpro and Plaxium®, acts as a demethylation inhibitor (DMI), disrupting the biosynthesis of

ergosterol, an essential component of fungal cell membranes.[10] The combination of multiple modes of action is a key strategy for managing fungicide resistance.[1][5]



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Fungicide Modes of Action

Field Trial Performance Data

Field trials conducted by organizations such as the Agriculture and Horticulture Development Board (AHDB) and ADAS provide valuable independent data on the performance of these fungicides. The following tables summarize key findings from these trials, comparing the efficacy of **isoflucypram**-based products and Ascra Xpro against major cereal diseases.

Wheat

Table 1: Efficacy against *Septoria tritici* in Wheat

Product(s)	Trial Details	Efficacy Summary	Source
Vimoy® (isoflucypram) + Proline® (prothioconazole) vs. Ascra® Xpro®	2021 Farm Trial (High Septoria Pressure)	Outperformed the then farm standard of Revystar®.	[11]
Vimoy® (isoflucypram) + Proline® (prothioconazole) vs. Ascra® Xpro® + Arizona® (folpet)	2023 Farm Trial	Delivered an extra 0.49 t/ha over the farm standard.	[12]
Plaxium® vs. Ascra® Xpro®	AHDB Trials (2019- 2021)	Performed comparably to existing standards and ahead of Ascra Xpro.	[13]
Iblon® (isoflucypram)	2019 ADAS Trial	Prolonged green leaf area retention by 3 days over Ascra Xpro, resulting in a 0.46 t/ha yield gain.	[14]

Table 2: Efficacy against Yellow Rust in Wheat

Product(s)	Trial Details	Efficacy Summary	Source
Plaxium® vs. Ascra® Xpro®	AHDB Trials (2019-2021)	Showed a level of activity above that seen from Ascra® Xpro®.	[15]
Iblon® (isoflucypram)	2021 University of Nottingham Trial	Demonstrated greater curative and protectant activity than Solatenol, making it "best-in-class" against yellow rust.	[14]

Table 3: Efficacy against Brown Rust in Wheat

Product(s)	Trial Details	Efficacy Summary	Source
Plaxium® vs. Ascra® Xpro®	AHDB Trials (2019-2021)	Offered superior control compared with other mixture products tested, including Ascra Xpro.	[13][15]
Isoflucypram	ADAS Trials	Particularly active on brown rust.	[16]

Barley

Table 4: Efficacy against Barley Diseases

Product(s)	Disease	Trial Details	Efficacy Summary	Source
Plaxium® vs. Ascra® Xpro®	Rhynchosporium	AHDB Trials	Gave excellent control, comparable to or better than Ascra® Xpro®.	[15] [17]
Plaxium® vs. Ascra® Xpro®	Net Blotch	AHDB Trials	Showed a very high level of efficacy, performing comparably to Ascra® Xpro®.	[15] [17]
Plaxium® vs. Ascra® Xpro®	Ramularia	AHDB Trials	Matched the control of Revystar XE and was slightly better than Ascra® Xpro®.	[17]
Ascra® Xpro®	Rhynchosporium, Net Blotch, Mildew	Bayer Trials	Provides broad-spectrum control of key barley diseases.	[18]

Experimental Protocols

While detailed protocols for every cited trial are not publicly available, the general methodologies employed in AHDB and ADAS fungicide performance trials provide a framework for understanding the data.

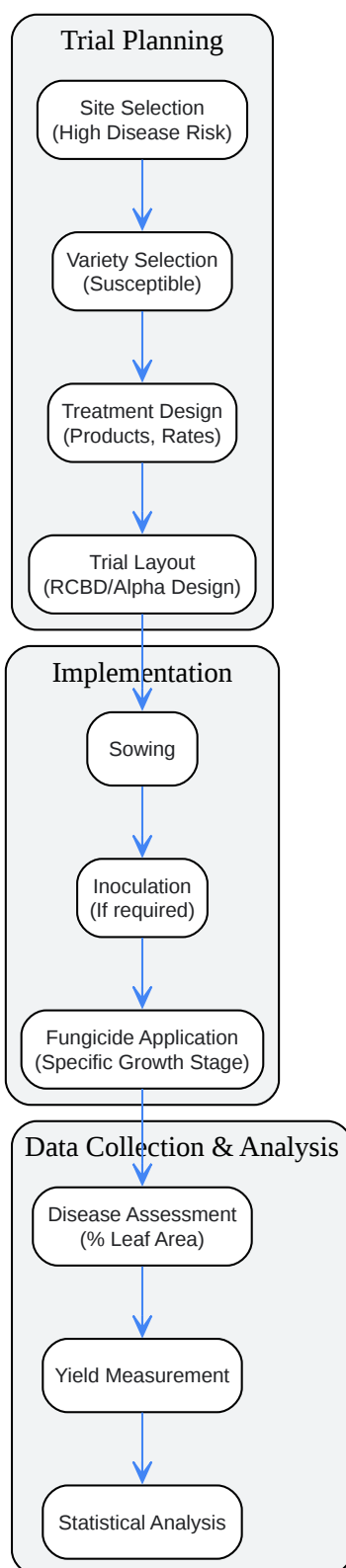
General Field Trial Methodology:

- Trial Design: Trials are typically laid out in a randomized complete block design (RCBD) or an alpha design with multiple replicates (commonly three or four) for each treatment.[\[19\]](#)[\[20\]](#)

- Plot Size: Small plots, often ranging from 20m² to 60m², are used.[12][19]
- Disease Pressure: To ensure a robust test, trials are located in areas with a high risk of natural disease infection.[21][22] Highly susceptible crop varieties are often chosen to maximize disease development.[21][22] For sporadic diseases like brown rust, artificial inoculation may be used.[21]
- Application: Fungicides are applied at specific crop growth stages (e.g., T1 - GS32, T2 - GS39).[12][21] Application is typically a single spray for a specific disease target to evaluate the efficacy of the product at that timing.[15] Water volumes generally range from 100 to 300 L/ha.[5][6]
- Assessments: Disease severity is assessed visually on different leaf layers at set intervals after treatment, often three and six weeks post-application.[19] Assessments may involve estimating the percentage of leaf area affected by the disease.[23][24]
- Data Analysis: Data on disease severity and crop yield are collected and statistically analyzed to determine the significance of differences between treatments.[19]

Application Rates:

- Vimoy (**isoflucypram**): Typically applied at 1.5 L/ha in wheat.[5][9]
- Plaxium (**isoflucypram**, fluopyram, prothioconazole): Recommended dose rate is 1.2 L/ha, with a maximum of 1.5 L/ha.[1][3][8][25]
- Ascra Xpro (bixafen, fluopyram, prothioconazole): Application rates are flexible, ranging from 1.0 L/ha to 1.5 L/ha in wheat and 0.7 L/ha to 1.2 L/ha in barley.[6][26][27]



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Fungicide Field Trial Workflow

Summary and Conclusion

Based on the available field trial data, **isoflucypram**, both as a straight product and in co-formulations like Plaxium, demonstrates strong and often superior efficacy against key cereal diseases compared to Ascra Xpro. In wheat, **isoflucypram**-based treatments have shown advantages in the control of *Septoria tritici*, yellow rust, and particularly brown rust. In barley, Plaxium has performed comparably or better than Ascra Xpro against diseases such as *Rhynchosporium* and net blotch.

The introduction of **isoflucypram** represents a significant advancement in SDHI fungicide technology, offering robust, broad-spectrum disease control. The data suggests that **isoflucypram**-based programs can lead to improved disease management and higher yields in both wheat and barley. As with any crop protection product, it is crucial to adhere to label recommendations and employ integrated pest management (IPM) strategies to ensure sustainable and effective long-term use.

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